

Personal protective equipment for handling GATA4-NKX2-5-IN-1

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Compound of Interest

Compound Name: GATA4-NKX2-5-IN-1

Cat. No.: B1664599

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Essential Safety and Handling Guide for GATA4-NKX2-5-IN-1

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This document provides critical safety and logistical information for the handling of **GATA4-NKX2-5-IN-1** (CAS: 544681-96-1), a small molecule inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of experimental protocols.

Hazard Identification and Safety Precautions

GATA4-NKX2-5-IN-1 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] It is imperative to adhere to the following personal protective equipment (PPE) guidelines to minimize exposure.

Recommended Personal Protective Equipment (PPE)

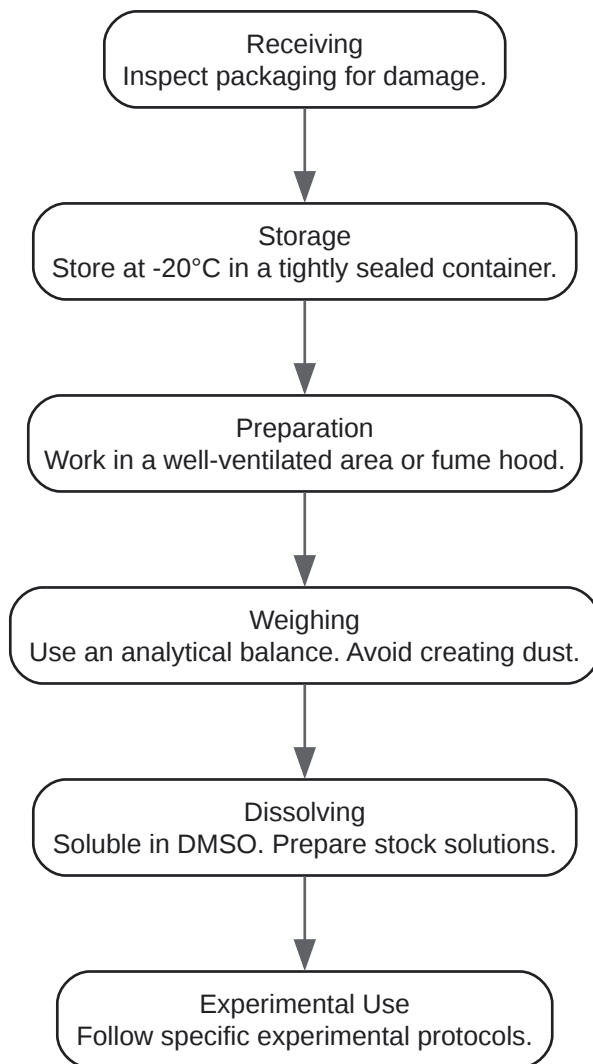
Protection Type	Specification	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from dust and splashes.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Impervious clothing (e.g., lab coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Required when engineering controls are insufficient to prevent inhalation of dust or aerosols.

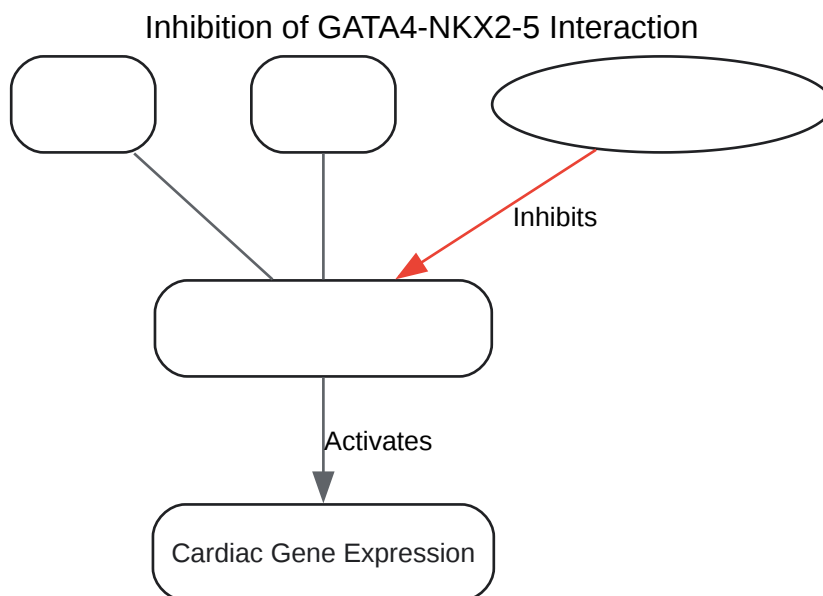
Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **GATA4-NKX2-5-IN-1** from receipt to preparation of solutions.

Experimental Workflow for Handling **GATA4-NKX2-5-IN-1**

Experimental Workflow for GATA4-NKX2-5-IN-1 Handling





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References

- 1. GATA4-IN-3[544681-96-1][MSDS [dcchemicals.com]
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